

Navigating the Uncharted: A Technical Safety Guide to 1,3-Dichlorohexane

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Compound of Interest

Compound Name: 1,3-Dichlorohexane

Cat. No.: B13959270

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Disclaimer: **1,3-Dichlorohexane** is a chemical for which comprehensive safety and toxicological data is not readily available. This guide has been compiled using information on closely related compounds and general principles for handling halogenated hydrocarbons. The information provided herein should be used as a supplementary resource to a thorough risk assessment conducted by qualified safety professionals. All laboratory work should be performed in strict accordance with institutional and regulatory safety protocols.

Executive Summary

1,3-Dichlorohexane is a chlorinated alkane whose specific toxicological and safety profile has not been extensively documented. This guide provides a summary of the known physical and chemical properties and extrapolates potential hazards and safety precautions based on data from related isomers and the broader class of chlorinated hydrocarbons. The absence of definitive data necessitates a highly cautious approach to the handling, storage, and disposal of this compound. All quantitative data presented is the best available at the time of publication and should be treated as indicative rather than definitive.





Physicochemical Properties

The following table summarizes the available and estimated physicochemical properties of **1,3-dichlorohexane**. This data is essential for understanding its potential behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ Cl ₂	PubChem
Molecular Weight	155.07 g/mol	PubChem
CAS Number	56375-88-3	PubChem
Appearance	Colorless liquid (presumed)	General chemical properties
Boiling Point	172-173 °C at 760 mmHg (for 1,3-Dichlorobenzene, a related compound)	Fisher Scientific[1]
Melting Point	-24 °C (for 1,3-Dichlorobenzene, a related compound)	Fisher Scientific[1]
Flash Point	67 °C (for 1,3-Dichlorobenzene, a related compound)	Fisher Scientific[1]
Solubility	Insoluble or slightly soluble in water (presumed)	General properties of halogenated alkanes

Hazard Identification and GHS Classification (Presumed)

Due to the lack of a specific Safety Data Sheet (SDS) for **1,3-dichlorohexane**, the following GHS classification is based on data for the closely related isomer, 1,6-dichlorohexane, and general knowledge of short-chain chlorinated alkanes. These should be considered as minimum precautions.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 4	None	Warning	H227: Combustible liquid
Acute Toxicity, Oral	Category 4	 alt text	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	 alt text	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	 alt text	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	 alt text	Warning	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 3	None	None	H412: Harmful to aquatic life with long lasting effects

Note: The GHS pictograms for "Warning" are represented by an exclamation mark. The "Health Hazard" pictogram may also be relevant depending on the specific toxicological profile, which is currently unknown.

Experimental Protocols: Safe Handling Procedures

The following protocols are generalized for handling volatile and potentially toxic halogenated hydrocarbons and should be adapted for **1,3-dichlorohexane** with a comprehensive, site-specific risk assessment.

Engineering Controls

- Ventilation: All handling of **1,3-dichlorohexane** must be conducted in a properly functioning chemical fume hood with a face velocity of at least 100 feet per minute.
- Isolation: For larger quantities or extended procedures, use of a glove box or other isolated system is recommended.
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.

Personal Protective Equipment (PPE)

PPE Type	Specification
Hand Protection	Chemical-resistant gloves (e.g., Viton®, nitrile rubber with appropriate thickness and breakthrough time). Consult glove manufacturer's compatibility charts.
Eye Protection	Chemical safety goggles and a face shield.
Skin and Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes. For significant exposure risks, a chemical-resistant apron or suit may be necessary.
Respiratory Protection	For situations where fume hood use is not feasible or in case of a spill, a NIOSH-approved respirator with an organic vapor cartridge is required.

Standard Operating Procedure for Handling and Use

- Preparation: Before starting work, ensure all necessary PPE is worn correctly and all engineering controls are operational. Have spill control materials readily available.
- Dispensing:
 - Transport the chemical in a secondary container.

- Use a well-ventilated area, preferably a chemical fume hood.
- Ground all equipment to prevent static discharge, as the compound is combustible.
- Use a syringe or cannula for transferring small quantities to minimize vapor release.
- During Use:
 - Keep containers tightly closed when not in use.
 - Avoid heating the substance, as it is a combustible liquid.
 - Be aware of incompatible materials such as strong oxidizing agents.
- Waste Disposal:
 - Collect all waste containing **1,3-dichlorohexane** in a designated, labeled, and sealed container.
 - Dispose of as hazardous waste in accordance with local, state, and federal regulations. Do not pour down the drain.
- Decontamination:
 - Thoroughly clean all glassware and equipment that has come into contact with **1,3-dichlorohexane** using an appropriate solvent and detergent.
 - Wipe down the work area in the fume hood after completion of work.

Emergency Procedures

Spill Response

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: If the spill is small and you are trained to do so, contain the spill with an inert absorbent material (e.g., vermiculite, sand). Do not use combustible materials like paper

towels.

- Collect: Carefully collect the absorbed material into a sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent and then soap and water.

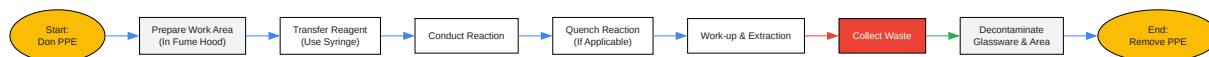
First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Visualizations

The following diagrams illustrate key logical relationships and workflows for the safe handling of **1,3-dichlorohexane**.

Caption: Hazard Mitigation Pathway for **1,3-Dichlorohexane**.



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Caption: Standard Experimental Workflow for **1,3-Dichlorohexane**.

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References

- 1. fishersci.com [fishersci.com]
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